

# pyridin-2-ylmethanamine structure and IUPAC name

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## Compound of Interest

Compound Name: *pyridin-2-ylmethanamine*

Cat. No.: *B045004*

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An In-depth Technical Guide to **Pyridin-2-ylmethanamine**

## Introduction

**Pyridin-2-ylmethanamine**, also commonly known as 2-picollylamine, is a heterocyclic amine that serves as a fundamental building block in various fields of chemical and pharmaceutical science.<sup>[1]</sup> Structurally, it is characterized by a pyridine ring substituted at the 2-position with a methanamine (-CH<sub>2</sub>NH<sub>2</sub>) group.<sup>[2]</sup> This arrangement makes it a versatile bidentate ligand in coordination chemistry, capable of forming stable complexes with numerous transition metals.<sup>[2][3]</sup> Its utility extends to its role as a key precursor in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

This document provides a comprehensive overview of **pyridin-2-ylmethanamine**, detailing its chemical structure, nomenclature, physicochemical properties, synthesis protocols, and key applications.

## Structure and Nomenclature

The core structure of **pyridin-2-ylmethanamine** features a primary amine connected to a pyridine ring through a methylene bridge.<sup>[1]</sup> Its official IUPAC name is **pyridin-2-ylmethanamine**.<sup>[4]</sup>

## Chemical Identifiers

The compound is registered and identified by several standard chemical codes and notations, which are summarized in the table below.

Identifier	Value
IUPAC Name	pyridin-2-ylmethanamine[4]
Alternate IUPAC Name	1-(pyridin-2-yl)methanamine[2][5]
CAS Number	3731-51-9[6]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> [6][7]
SMILES	C1=CC=NC(=C1)CN[2][4]
InChI	InChI=1S/C6H8N2/c7-5-6-3-1-2-4-8-6/h1-4H,5,7H2[2][4]
InChIKey	WOXFMVYVTSQMO-UHFFFAOYSA-N[4][6]

## Synonyms

The compound is also known by several common and historical names, including:

- 2-Picolylamine[3]
- 2-(Aminomethyl)pyridine[2][4]
- 2-Pyridinemethanamine[2][4]
- (2-Pyridylmethyl)amine[6]
- $\alpha$ -Picolylamine[6]

## Physicochemical Properties

**Pyridin-2-ylmethanamine** is a colorless to pale yellow liquid under standard conditions, possessing a characteristic amine-like odor.[2][4] It is sensitive to air and should be stored under an inert atmosphere.[3][8]

Property	Value
Molecular Weight	108.14 g/mol <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Colorless liquid <a href="#">[4]</a>
Melting Point	-20°C <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	202-204°C <a href="#">[5]</a> <a href="#">[8]</a> ; 82-85°C at 12 mmHg <a href="#">[3]</a> <a href="#">[5]</a>
Density	1.049 g/mL at 25°C <a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.544 - 1.545 <a href="#">[5]</a> <a href="#">[8]</a>
Solubility	Soluble in water and polar organic solvents like ethanol <a href="#">[2]</a> <a href="#">[8]</a>
pKa	pK1: 2.31; pK2: 8.79 (at 25°C) <a href="#">[3]</a>

## Experimental Protocols: Synthesis

The synthesis of **pyridin-2-ylmethanamine** is most commonly achieved through the chemical reduction of 2-cyanopyridine. An alternative patented method involves the reductive amination of cyanohydrins.

### Protocol 1: Synthesis by Hydrogenation of 2-Cyanopyridine

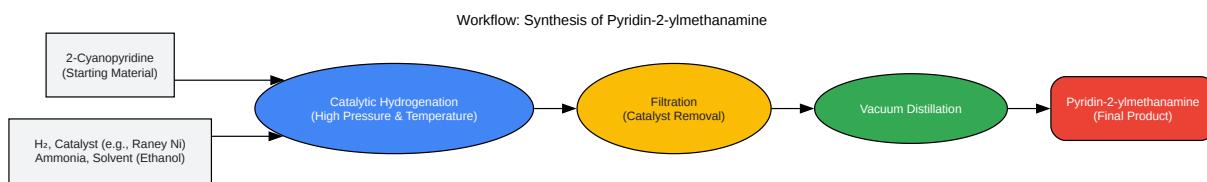
This is the most common laboratory and industrial method for preparing **pyridin-2-ylmethanamine**.[\[9\]](#) The process involves the catalytic hydrogenation of the nitrile group of 2-cyanopyridine.

#### Methodology:

- Catalyst Preparation: A suitable hydrogenation catalyst, such as Raney Nickel or a Palladium-on-carbon (Pd/C) catalyst, is suspended in a solvent (e.g., methanol or ethanol) within a high-pressure reactor (autoclave).
- Reactant Addition: 2-Cyanopyridine is dissolved in the same solvent and added to the reactor. To prevent the formation of secondary amine side products, ammonia is often added

to the reaction mixture.

- **Hydrogenation:** The reactor is sealed and purged with nitrogen, then pressurized with hydrogen gas ( $H_2$ ). The reaction mixture is heated and stirred vigorously. Reaction conditions (temperature, pressure, reaction time) are optimized based on the catalyst and scale.
- **Work-up:** Upon completion, the reactor is cooled, and the pressure is released. The catalyst is removed by filtration.
- **Purification:** The solvent is removed from the filtrate by rotary evaporation. The resulting crude **pyridin-2-ylmethanamine** is then purified by vacuum distillation to yield the final product.



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Caption: General workflow for the synthesis of **pyridin-2-ylmethanamine**.

## Protocol 2: Synthesis by Reductive Amination of Cyanohydrins

A patented method describes the synthesis of **pyridin-2-ylmethanamine** derivatives via the reductive amination of cyanohydrins.[10][11]

Methodology (Example from Patent US7208603B2):[10]

- **Reactant Charging:** In a round-bottomed flask, introduce the cyanohydrin intermediate, the appropriate pyridin-2-yl-methylamine derivative (in this case, (6-methyl-amino-5-methylpyridin-2-yl)methylamine), 1,4-diazabicyclo[2.2.2]octane (DABCO) as an organic

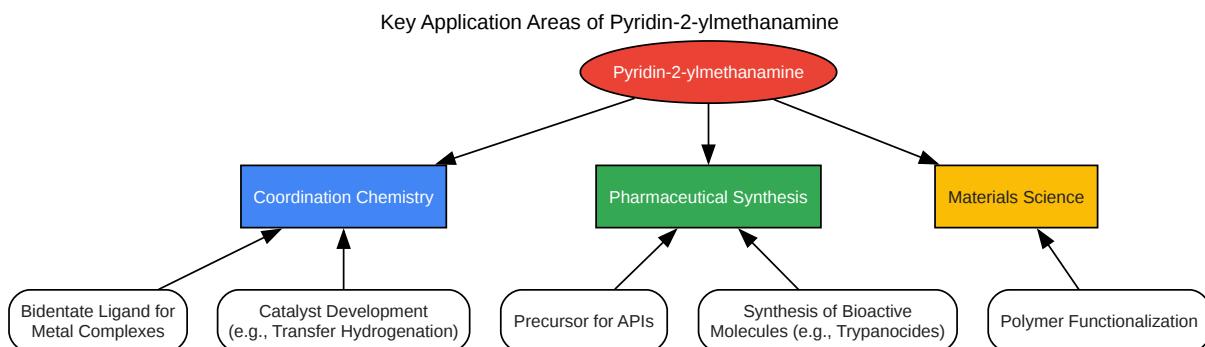
base, and a reducing agent such as sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ).<sup>[10]</sup> Methanol is used as the solvent.

- Reaction: The mixture is stirred at room temperature for a specified period (e.g., 4 hours).<sup>[10]</sup> The reducing agent converts the intermediate imine (formed *in situ*) to the final amine product.
- Solvent Removal: After the reaction is complete, the mixture is evaporated to dryness.<sup>[10]</sup>
- Extraction: The resulting residue is taken up in water and extracted multiple times with an organic solvent like ethyl acetate.<sup>[10]</sup>
- Washing and Drying: The combined organic phases are washed sequentially with water and brine, then dried over a drying agent such as magnesium sulfate ( $\text{MgSO}_4$ ).<sup>[10]</sup>
- Purification: The solvent is evaporated, and the final product is purified using appropriate techniques, such as chromatography.

## Applications

**Pyridin-2-ylmethanamine**'s unique structure makes it a valuable compound in several areas of research and development.

- Coordination Chemistry: As a bidentate chelating ligand, it is used to synthesize metal complexes.<sup>[3]</sup> For example, Baratta's catalyst, a ruthenium complex used in transfer hydrogenation, incorporates a 2-picolylamine ligand.<sup>[9]</sup> Iron complexes with this ligand have been shown to exhibit spin crossover behavior.<sup>[9]</sup>
- Pharmaceutical Synthesis: It serves as a crucial building block for synthesizing various pharmaceutical analogues and active pharmaceutical ingredients (APIs).<sup>[2][8]</sup> It has been used in preparing compounds with trypanocidal activity (against trypanosomiasis).<sup>[8]</sup>
- Materials Science: It can be used to functionalize polymers. For instance, it has been grafted onto poly(styrene-co-maleic anhydride) resins to create materials for adsorbing uranium from aqueous solutions.<sup>[3]</sup>



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Caption: Logical relationships of **Pyridin-2-ylmethanamine**'s applications.

## Safety and Handling

**Pyridin-2-ylmethanamine** is a hazardous substance that requires careful handling in a laboratory setting.

Hazard Class	GHS Pictogram & Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05 (Danger) <a href="#">[9]</a>	H314: Causes severe skin burns and eye damage <a href="#">[4]</a> <a href="#">[9]</a>
Acute Toxicity (Oral)	GHS07 (Warning) <a href="#">[9]</a>	H302: Harmful if swallowed <a href="#">[4]</a>
Eye Damage/Irritation	GHS05 (Danger) <a href="#">[9]</a>	H319: Causes serious eye irritation <a href="#">[9]</a>
Respiratory Irritation	GHS07 (Warning) <a href="#">[9]</a>	H335: May cause respiratory irritation <a href="#">[9]</a>

### Handling Precautions:

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Store in a cool, dry place away from oxidizing agents and acids, under an inert atmosphere.  
[8]
- It is classified as a corrosive liquid for transport (UN Number 2735, Hazard Class 8).[3][8]

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